

Comparative Purity Analysis of Commercially Available Cyanidin 3-xyloside Reference Standards

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Compound of Interest

Compound Name: Cyanidin 3-xyloside

Cat. No.: B8249584

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A Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Cyanidin 3-xyloside is a naturally occurring anthocyanin, a type of flavonoid responsible for the red, purple, and blue pigments in many fruits and vegetables. As a potent antioxidant with potential health benefits, it is a subject of increasing interest in nutritional research, drug discovery, and the development of functional foods and dietary supplements. The accuracy and reliability of research and development in these fields hinge on the quality of the reference standards used. This guide provides a comparative purity assessment of commercially available **Cyanidin 3-xyloside** reference standards, offering a valuable resource for selecting the most suitable materials for analytical and research needs.

The purity of a reference standard is a critical attribute that directly impacts the validity of experimental results. Impurities can lead to inaccurate quantification, misidentification of compounds, and erroneous conclusions in biological assays. This guide summarizes publicly available data on the purity of **Cyanidin 3-xyloside** from several suppliers and details the analytical methodologies employed for its assessment.

Comparative Purity Data

The purity of **Cyanidin 3-xyloside** reference standards from various suppliers is predominantly determined by High-Performance Liquid Chromatography (HPLC). While many suppliers state a purity of greater than 95% or 98%, obtaining detailed Certificates of Analysis (CoA) with precise purity values and impurity profiles is crucial for a comprehensive comparison. The following table summarizes the available purity information based on publicly accessible data.

Supplier	Product Code/CAS No.	Stated Purity	Analytical Method
ChromaDex	CDX-00003943-001	Information typically available on CoA	HPLC
Toronto Research Chemicals (TRC)	C953700	>95% ^[1]	HPLC ^[1]
PhytoLab	89616 (for Cyanidin-3-glucoside, used as a reference)	High Purity (specific value on CoA)	HPLC
Extrasynthese	Not explicitly found for Cyanidin 3-xyloside	Not available	Not available
Molnova	M38854	98%	HPLC
Chengdu Caoyuankang Bio-technology	Not available	>95% ~ 99%	HPLC, NMR, Mass Spec

Note: This table is based on currently available public information and is subject to change. For the most accurate and up-to-date information, it is essential to request the lot-specific Certificate of Analysis from the respective supplier.

Key Analytical Methodologies for Purity Assessment

The two primary analytical techniques for determining the purity of flavonoid glycoside reference standards like **Cyanidin 3-xyloside** are High-Performance Liquid Chromatography (HPLC) and Quantitative Nuclear Magnetic Resonance (qNMR).

High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for separating, identifying, and quantifying components in a mixture. For anthocyanins, reversed-phase HPLC with a C18 column is the most common approach.

- Instrumentation: A standard HPLC system equipped with a UV-Vis or Diode Array Detector (DAD) is required.
- Column: A reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μ m particle size) is typically used.
- Mobile Phase: A gradient elution is commonly employed using a two-solvent system:
 - Solvent A: Aqueous solution with a small percentage of acid (e.g., 0.1% to 5% formic acid or trifluoroacetic acid) to maintain the stability of the flavylum cation of the anthocyanin.
 - Solvent B: Acetonitrile or methanol with a small percentage of the same acid as in Solvent A.
- Gradient Program: A typical gradient might start with a low percentage of Solvent B, gradually increasing to elute more hydrophobic compounds.
- Flow Rate: A flow rate of 0.8 to 1.2 mL/min is common.
- Detection: Detection is typically performed in the visible range, at the wavelength of maximum absorbance for **Cyanidin 3-xyloside** (around 520 nm).
- Sample Preparation: The reference standard is accurately weighed and dissolved in a suitable solvent, often the initial mobile phase composition or a methanol/water mixture with acid. The solution is then filtered through a 0.45 μ m syringe filter before injection.
- Purity Calculation: The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Quantitative Nuclear Magnetic Resonance (qNMR)

qNMR is a primary analytical method that allows for the direct quantification of a substance without the need for a specific reference standard of the same compound.[2] It relies on the principle that the signal intensity in an NMR spectrum is directly proportional to the number of

nuclei giving rise to that signal. For purity assessment, a certified internal standard with a known purity is used.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is required.
- Internal Standard: A certified internal standard with a known purity and signals that do not overlap with the analyte signals is chosen (e.g., maleic acid, dimethyl sulfone).
- Sample Preparation:
 - Accurately weigh a specific amount of the **Cyanidin 3-xyloside** reference standard.
 - Accurately weigh a specific amount of the internal standard.
 - Dissolve both in a known volume of a suitable deuterated solvent (e.g., Methanol-d4 with a trace of DCl to ensure stability).
- NMR Data Acquisition:
 - A one-dimensional proton (^1H) NMR spectrum is acquired.
 - Crucial parameters for accurate quantification include a sufficiently long relaxation delay (D1), typically 5 times the longest T1 relaxation time of the signals of interest, and ensuring a 90° pulse angle.
- Data Processing: The acquired spectrum is processed with appropriate phasing and baseline correction.
- Purity Calculation: The purity of the **Cyanidin 3-xyloside** is calculated using the following formula:

$$\text{Purity (\%)} = (I_{\text{analyte}} / N_{\text{analyte}}) * (N_{\text{IS}} / I_{\text{IS}}) * (MW_{\text{analyte}} / MW_{\text{IS}}) * (m_{\text{IS}} / m_{\text{analyte}}) * P_{\text{IS}}$$

Where:

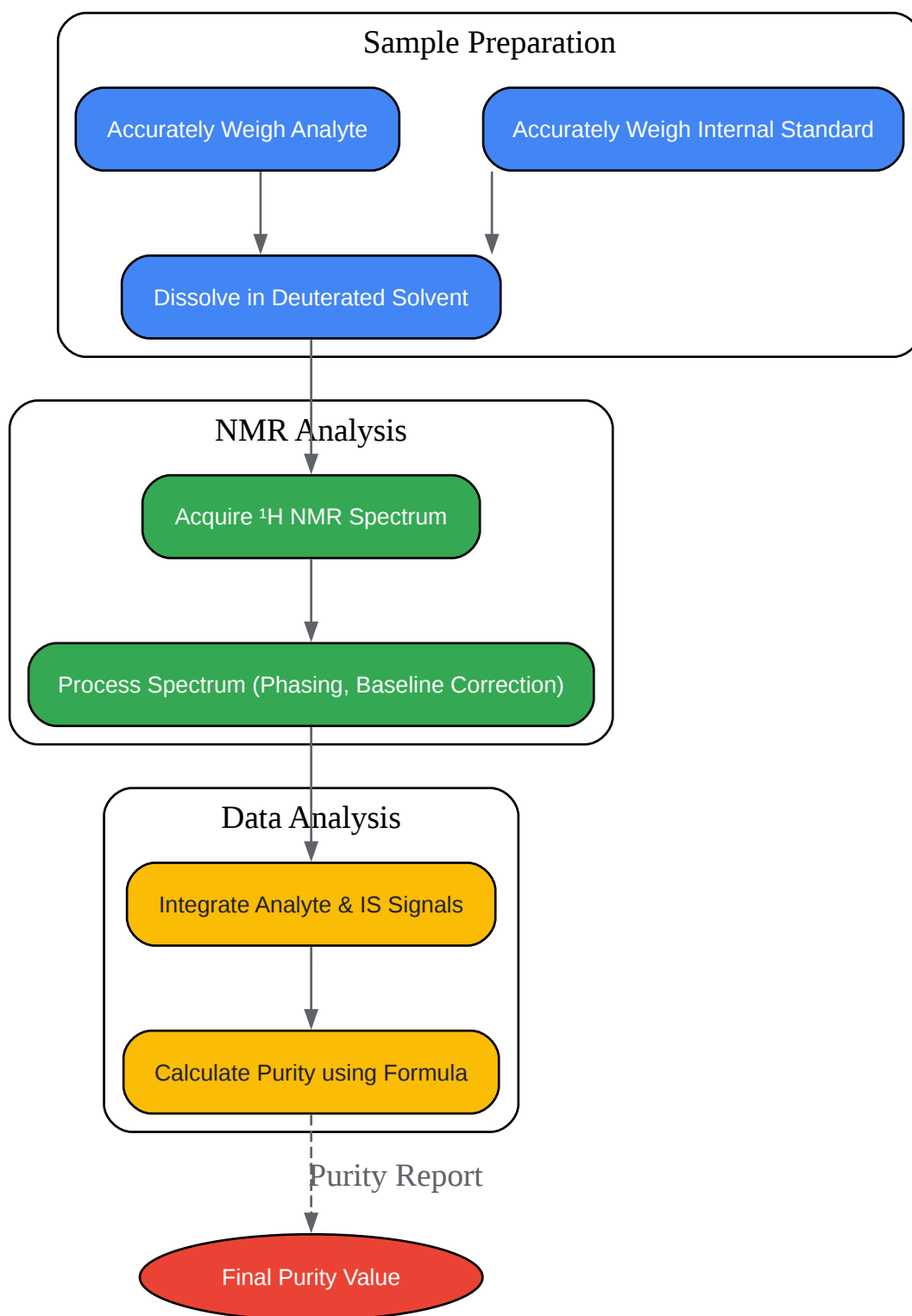
- I = Integral of the signal

- N = Number of protons for the integrated signal
- MW = Molecular weight
- m = mass
- P = Purity of the internal standard
- analyte = **Cyanidin 3-xyloside**
- IS = Internal Standard

Visualizing the Purity Assessment Workflow

The following diagrams illustrate the logical workflow for the purity assessment of **Cyanidin 3-xyloside** reference standards using HPLC and qNMR.

HPLC Purity Assessment Workflow



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qNMR Purity Assessment Workflow

Conclusion

The selection of a high-purity reference standard is fundamental for ensuring the quality and accuracy of research and analytical testing. For **Cyanidin 3-xyloside**, several commercial suppliers offer reference standards with stated purities, primarily determined by HPLC. While stated purities are generally high, researchers should always request and critically evaluate the lot-specific Certificate of Analysis to understand the exact purity value, the analytical method used, and the potential presence of any impurities. For applications requiring the highest level of accuracy, considering a reference standard characterized by a primary method like qNMR is recommended.[2] This guide provides a foundational understanding of the purity landscape for **Cyanidin 3-xyloside** reference standards and the methodologies used for their assessment, empowering researchers to make informed decisions for their specific needs. assessment, empowering researchers to make informed decisions for their specific needs.

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References

- 1. Flavonoids Reference Materials | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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